

(3-Chloro-benzoylamino)-acetic acid proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (3-Chloro-benzoylamino)-acetic acid

Cat. No.: B041228

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Proper disposal of **(3-Chloro-benzoylamino)-acetic acid** is critical for ensuring laboratory safety, protecting the environment, and maintaining regulatory compliance. As a chlorinated organic compound, this chemical requires specific handling and disposal procedures. It must be treated as hazardous waste and segregated from other waste streams.

Immediate Safety and Handling Precautions

Before beginning any disposal process, it is crucial to handle **(3-Chloro-benzoylamino)-acetic acid** with the appropriate Personal Protective Equipment (PPE). Adherence to safety protocols minimizes the risk of exposure and ensures a safe laboratory environment.

Recommended Personal Protective Equipment (PPE):

PPE Item	Specification
Gloves	Chemical-resistant gloves (e.g., nitrile), inspected for integrity before use.
Eye Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be necessary if a splash hazard exists.
Laboratory Coat	A standard laboratory coat should be worn to protect personal clothing.
Respiratory	Use in a well-ventilated area or a chemical fume hood to avoid inhalation of any dust or vapors. [1]

Disposal Protocol: A Step-by-Step Guide

The disposal of **(3-Chloro-benzoylamino)-acetic acid** must follow hazardous waste regulations. As a halogenated organic compound, it requires specific disposal methods and must not be disposed of down the drain or in regular trash.[\[2\]](#)[\[3\]](#)

Step 1: Waste Identification and Segregation Proper segregation of chemical waste is the first and most critical step to prevent dangerous reactions.[\[3\]](#)

- **Identify as Halogenated Organic Waste:** **(3-Chloro-benzoylamino)-acetic acid** contains chlorine, classifying it as a halogenated organic compound.[\[3\]](#)[\[4\]](#)
- **Segregate from Other Waste Streams:** This waste must be collected separately from non-halogenated organic waste, acids, bases, and other chemical waste types.[\[3\]](#)[\[5\]](#) Mixing incompatible waste streams can lead to violent reactions or the release of toxic gases.

Step 2: Waste Collection and Containerization

- **Use Designated Containers:** Collect waste in a container specifically designated for halogenated organic waste.

- Ensure Container Compatibility: The container must be made of a material compatible with the chemical to prevent degradation or leaks.
- Keep Containers Closed: Always keep waste containers securely sealed when not in use.[1][6]

Step 3: Labeling

- Label Clearly: Affix a hazardous waste tag to the container as soon as the first drop of waste is added.
- Use Full Chemical Name: Clearly label the container with the full chemical name: "**(3-Chloro-benzoylamino)-acetic acid**" and/or "m-Chlorohippuric Acid". Do not use abbreviations or chemical formulas.[3]
- Indicate Hazards: The label should clearly state "Hazardous Waste".

Step 4: Storage

- Designated Storage Area: Store the sealed and labeled waste container in a designated, well-ventilated, and secure area.[1]
- Secondary Containment: Store hazardous waste containers in secondary containment to prevent spills from spreading.
- Incompatible Materials: Keep the waste container away from incompatible materials, heat, and sources of ignition.[7]

Step 5: Final Disposal

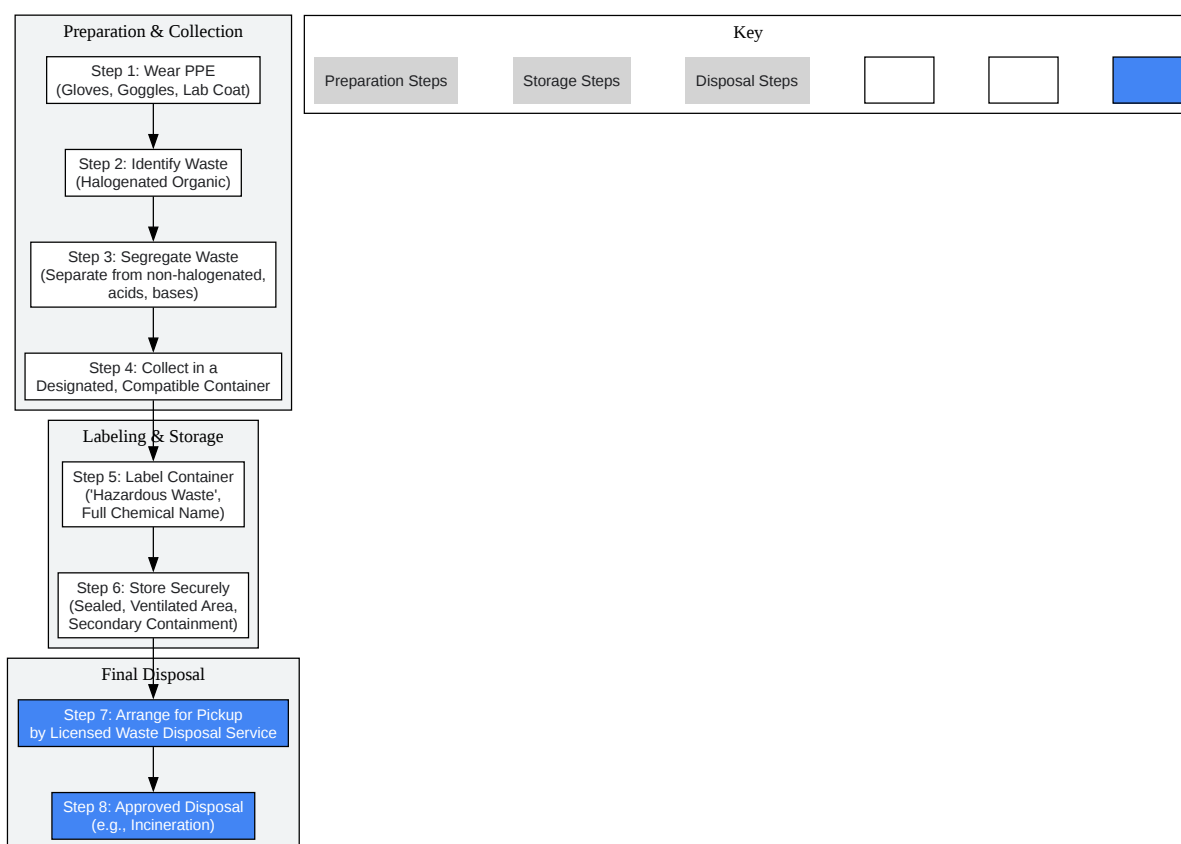
- Professional Disposal: Arrange for the collection and disposal of the hazardous waste through a licensed environmental services contractor.[1][6]
- Regulatory Compliance: All waste must be handled in accordance with local, state, and federal regulations.[8]
- Prohibited Disposal: Under no circumstances should **(3-Chloro-benzoylamino)-acetic acid** be poured down the sanitary sewer.[2][3] Halogenated organic compounds can be harmful to

aquatic life and may not be effectively treated by wastewater systems.

Summary of Chemical and Disposal Information

Parameter	Information
Chemical Name	(3-Chloro-benzoylamino)-acetic acid
Synonym	m-Chlorohippuric Acid[4]
Chemical Class	Halogenated Organic Compound
Primary Disposal Method	Collection by a licensed hazardous waste contractor for incineration or other approved treatment methods.[9]
Prohibited Disposal	Do not dispose of in sinks, sewers, or general trash.[2][3]
Incompatible Waste	Segregate from non-halogenated organics, strong acids, strong bases, and oxidizing agents.[5][7]

Disposal Workflow



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Caption: Disposal workflow for **(3-Chloro-benzoylamino)-acetic acid**.

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